Application Notes and Protocols for the Analytical Characterization of N,2-Dimethylpropanamide

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Compound of Interest

Compound Name:	*N,2-Dimethylpropanamide*
CAS No.:	*2675-88-9*
Cat. No.:	*B1618446*

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**Abstract

This document provides a comprehensive guide to the analytical methodologies for the characterization of **N,2-Dimethylpropanamide** (CAS No: 2675-88-9), a valuable compound in chemical synthesis and pharmaceutical development. We present detailed protocols and expert insights for identity confirmation, purity assessment, and quantification using a suite of modern analytical techniques. This guide is intended for researchers, quality control analysts, and drug development professionals who require robust and reliable methods for characterizing this molecule. The protocols herein are designed to be self-validating, emphasizing the scientific rationale behind procedural choices to ensure methodological integrity and reproducibility.

Introduction and Physicochemical Profile

N,2-Dimethylpropanamide, also known as N-Methylisobutyramide, is a secondary amide with a branched alkyl chain. Its precise characterization is critical for ensuring the quality, safety, and efficacy of downstream products, particularly in regulated environments like

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pharmaceutical manufacturing. Inconsistent purity or the presence of uncharacterized impurities can significantly impact reaction kinetics, product yield, and biological activity.

This guide details the application of spectroscopic and chromatographic techniques as orthogonal methods for a complete analytical profile.

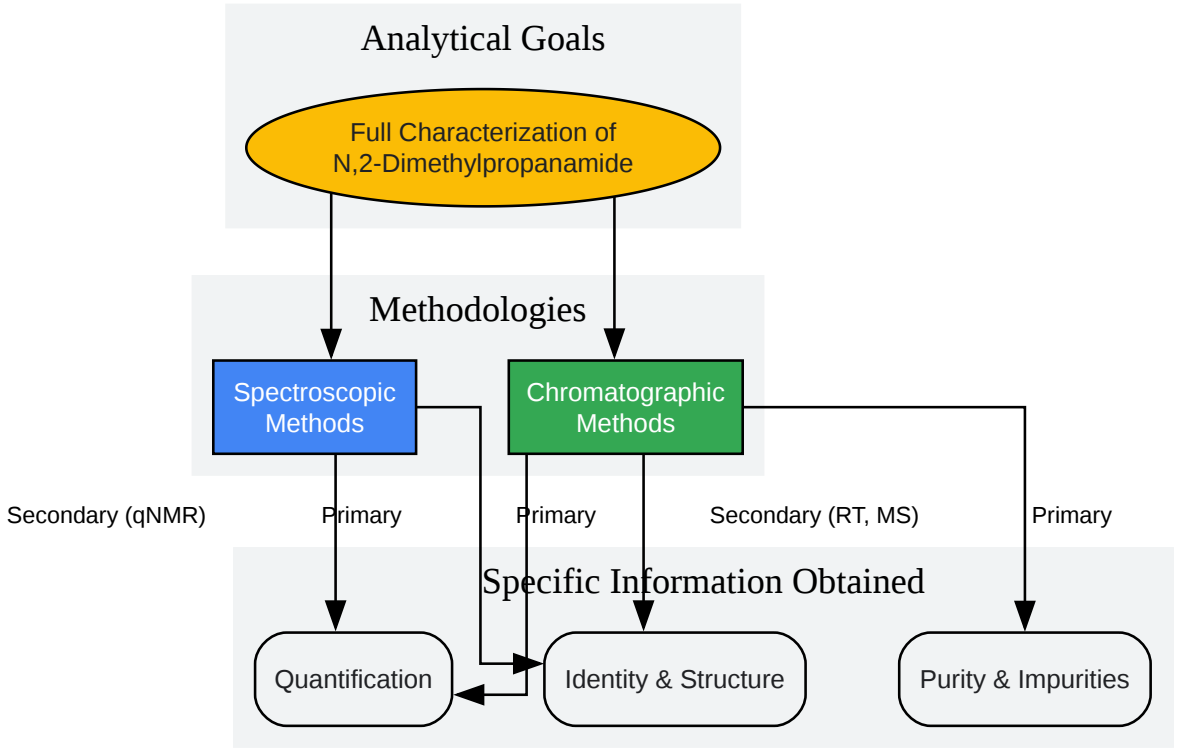
Physicochemical Properties of **N,2-Dimethylpropanamide**

Property	Value	Source
Chemical Formula	$C_5H_{11}NO$	[1][2]
Molecular Weight	101.15 g/mol	[1]
CAS Number	2675-88-9	[1][3]
IUPAC Name	N,2-dimethylpropanamide	[4]
Synonyms	N-Methylisobutyramide	[1]

Strategic Approach to Characterization

A multi-faceted analytical strategy is essential for the unambiguous characterization of **N,2-Dimethylpropanamide**. No single technique can provide all the necessary information regarding identity, structure, purity, and quantity. Our recommended approach integrates spectroscopic methods for structural elucidation with chromatographic methods for separation and quantification.

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Caption: Logical workflow for comprehensive characterization.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques probe the molecular structure of **N,2-Dimethylpropanamide** by interacting with the molecule at different energy levels. These methods are paramount for confirming chemical identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structural confirmation. It provides detailed information about the carbon-hydrogen framework.

Expertise & Causality: For **N,2-Dimethylpropanamide**, ^{1}H NMR will reveal the number of distinct proton environments, their integration (ratio), and their coupling (neighboring protons). ^{13}C NMR complements this by identifying the number of unique carbon environments. The simplicity of the molecule leads to a highly predictable and clean spectrum.

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Expected ^{1}H and ^{13}C NMR Chemical Shifts (in $CDCl_3$)

Assignment	^{1}H Shift (ppm)	Multiplicity	Integration	^{13}C Shift (ppm)
$(CH_3)_2CH$-	~1.15	Doublet	6H	~19
$(CH_3)_2CH$-	~2.45	Septet	1H	~35
C=O	-	-	-	~177
N-CH_3	~2.80	Singlet (broad)	3H	~26
N-H	~5.5-6.5	Broad Singlet	1H	-
Note: The N-H proton signal can be broad and its chemical shift is highly dependent on concentration and solvent.				

Protocol 3.1: NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the **N,2-Dimethylpropanamide** sample and dissolve it in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire data with a 90° pulse angle.
  - Set a relaxation delay of at least 2 seconds to ensure quantitative integration.
  - Acquire a minimum of 16 scans.
- ^{13}C NMR Acquisition:

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- Use a proton-decoupled pulse sequence.
- A relaxation delay of 5 seconds and a larger number of scans (>512) are recommended due to the lower natural abundance of ^{13}C and the quaternary carbonyl carbon.

- Data Processing: Process the Free Induction Decay (FID) with an appropriate line broadening factor. Phase and baseline correct the spectrum. Calibrate the spectrum by setting the TMS peak to 0.00 ppm. Integrate all peaks in the ^{1}H spectrum.

Mass Spectrometry (MS)

MS provides the molecular weight of the compound and, through fragmentation, offers additional structural information. It is typically coupled with a chromatographic inlet (GC-MS or LC-MS) for analyzing mixtures.

Expertise & Causality: Electron Ionization (EI) is a suitable high-energy ionization technique for a relatively small and volatile molecule like **N,2-Dimethylpropanamide**, leading to predictable fragmentation. The molecular ion peak (M^+) should be observed at m/z 101. Key fragments arise from alpha-cleavage adjacent to the carbonyl group and nitrogen atom, which helps confirm the connectivity.

Protocol 3.2: GC-MS for Identity Confirmation

- Sample Preparation: Prepare a dilute solution of the sample (~100 µg/mL) in a volatile organic solvent such as methanol or ethyl acetate.
- GC-MS System: An Agilent GC-MS system (or equivalent) with an EI source is recommended.
- Chromatographic Conditions:
  - Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
  - Inlet Temperature: 250 °C.

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- Injection Volume: 1 µL (split mode, e.g., 50:1).
- Oven Program: Start at 50 °C, hold for 2 min, then ramp at 15 °C/min to 250 °C and hold for 5 min.

- Mass Spectrometer Conditions:
  - Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Scan Range: m/z 35-200.
- Data Analysis: Identify the peak corresponding to **N,2-Dimethylpropanamide**. Extract the mass spectrum and confirm the presence of the molecular ion at m/z 101. Analyze the fragmentation pattern to further support the structure.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and simple method to confirm the presence of key functional groups.

Expertise & Causality: The most prominent features in the IR spectrum of **N,2-Dimethylpropanamide** will be the N-H stretch and the C=O (Amide I) stretch. The position of these bands confirms the presence of a secondary amide group. The C-H stretching and bending vibrations will also be visible.

Characteristic IR Absorption Bands

Functional Group	Wavenumber (cm^{-1})	Intensity
N-H Stretch	~3300	Strong, broad
C-H Stretch (sp^3)	2850-3000	Strong
C=O Stretch (Amide I)	~1640	Very Strong
N-H Bend (Amide II)	~1550	Strong

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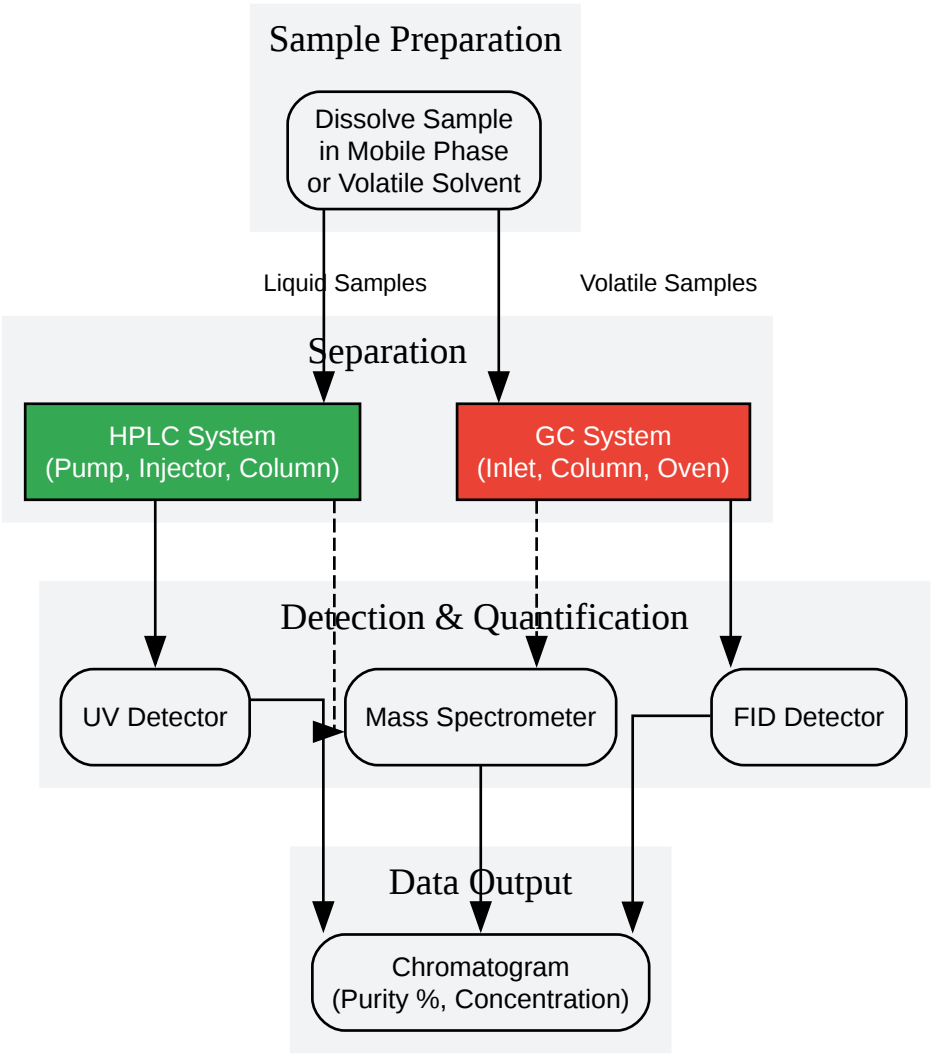
Protocol 3.3: FTIR Analysis

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer, preferably with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation (ATR): Place a small amount of the liquid or solid sample directly onto the ATR crystal. Ensure good contact by applying pressure with the anvil.
- Acquisition: Record the spectrum over the mid-infrared range (4000-400 cm^{-1}). Co-add at least 32 scans to achieve a good signal-to-noise ratio.
- Analysis: Identify the characteristic absorption bands and compare them to reference spectra or expected values.[5][6][7]

Chromatographic Methods for Purity and Quantification

Chromatographic techniques are essential for separating **N,2-Dimethylpropanamide** from impurities, including starting materials, by-products, and degradation products.

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Caption: General workflow for chromatographic analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for purity determination and assay, especially for non-volatile impurities.

Expertise & Causality: A reversed-phase method using a C18 column is the workhorse for separating small polar molecules from their non-polar and moderately polar impurities.[8] **N,2-Dimethylpropanamide** is a polar molecule and will have relatively low retention on a C18 column. The mobile phase composition (acetonitrile or methanol with water) is optimized to

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achieve a suitable retention time (k' between 2 and 10) and good peak shape. As a neutral amide, it is generally not pH-sensitive, so a buffered mobile phase is often unnecessary unless acidic or basic impurities are expected.[9] UV detection at a low wavelength (~210 nm) is appropriate for detecting the amide chromophore.

Protocol 4.1: Reversed-Phase HPLC for Purity Analysis

- Instrumentation: A standard HPLC system with a gradient pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm particle size (e.g., Discovery RP-Amide C16, Waters XTerra RP18).[8][10]
  - Mobile Phase A: Deionized Water.
  - Mobile Phase B: Acetonitrile.
  - Gradient: Start at 10% B, hold for 2 min. Ramp to 90% B over 15 min. Hold at 90% B for 3 min. Return to 10% B and equilibrate for 5 min.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection: UV at 210 nm.
  - Injection Volume: 10 µL.
- Sample Preparation:
  - Standard: Prepare a stock solution of reference standard **N,2-Dimethylpropanamide** at 1.0 mg/mL in a 50:50 mixture of water and acetonitrile. Prepare working standards by dilution.
  - Sample: Prepare the sample to be tested at a concentration of ~1.0 mg/mL in the same diluent.

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- Analysis and Calculations:
  - Inject the diluent (blank), followed by standards and samples.
  - Identify the main peak by comparing the retention time with the reference standard.
  - Calculate purity using the area percent method:
    - % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Gas Chromatography (GC)

GC is highly effective for quantifying volatile impurities and residual solvents.

Expertise & Causality: Due to its likely volatility, GC is an excellent choice for **N,2-Dimethylpropanamide**. A flame ionization detector (FID) is preferred for quantification due to its wide linear range and uniform response factor for hydrocarbons and related compounds. A mid-polarity column (e.g., DB-WAX or one with 35% phenyl-methylpolysiloxane content) can provide alternative selectivity compared to a standard HP-5MS, which is useful for resolving closely related impurities.[11]

Protocol 4.2: Gas Chromatography for Assay and Impurity Profiling

- Instrumentation: A GC system equipped with an autosampler and a Flame Ionization Detector (FID).
- Chromatographic Conditions:
  - Column: DB-WAXetr (30 m x 0.25 mm, 0.50 µm film thickness) or equivalent polar column. [11]
  - Carrier Gas: Helium or Hydrogen at a constant flow of 1.2 mL/min.
  - Inlet Temperature: 250 °C.
  - Injection Volume: 1 µL (split mode, 50:1).

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- Oven Program: Start at 60 °C, hold for 2 min, ramp at 10 °C/min to 240 °C, and hold for 10 min.
- Detector: FID at 260 °C.

- Sample Preparation:
  - Standard: Prepare a stock solution of reference standard **N,2-Dimethylpropanamide** at 1.0 mg/mL in methanol. Create a calibration curve by preparing standards at different concentrations (e.g., 0.1, 0.25, 0.5, 0.75, 1.0 mg/mL).
  - Sample: Prepare the sample to be tested at a concentration of ~0.5 mg/mL in methanol.
- Analysis and Calculations:
  - Construct a calibration curve by plotting the peak area of the standards against their concentrations.
  - Quantify the amount of **N,2-Dimethylpropanamide** in the sample using the linear regression equation from the calibration curve.
  - Identify and quantify impurities against the main peak or qualified impurity standards. Method validation should be performed according to ICH Q2(R1) guidelines.[12]

Conclusion

The analytical characterization of **N,2-Dimethylpropanamide** requires a combination of spectroscopic and chromatographic methods. NMR and IR spectroscopy provide definitive structural confirmation, while GC-MS offers molecular weight and fragmentation data. For purity assessment and quantification, HPLC-UV and GC-FID are robust, orthogonal techniques capable of separating and measuring the main component and any potential impurities. The protocols outlined in this document provide a solid and scientifically-grounded framework for the comprehensive analysis of **N,2-Dimethylpropanamide**, ensuring product quality and consistency in research and development settings.

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